

1-Ethoxy-3-fluorobenzene CAS number and properties

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Compound of Interest

Compound Name: 1-Ethoxy-3-fluorobenzene

Cat. No.: B1330356

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An In-depth Technical Guide to 1-Ethoxy-3-fluorobenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **1-Ethoxy-3-fluorobenzene** (CAS Number: 458-03-7), a key intermediate in the synthesis of pharmaceuticals and advanced materials. Its unique molecular structure, featuring both an ethoxy group and a fluorine atom, makes it a valuable building block in medicinal chemistry for enhancing biological activity and metabolic stability.^[1]

Core Properties and Identification

1-Ethoxy-3-fluorobenzene, also known as 3-fluorophenetole, is an aromatic ether. The presence of the fluorine atom significantly influences the molecule's electronic properties, which can be leveraged in the design of novel compounds.^[1]

Table 1: Chemical and Physical Properties of **1-Ethoxy-3-fluorobenzene**

| Property | Value | Unit | Source |
|--|----------------------------------|--------|--------|
| Identifiers | | | |
| CAS Number | 458-03-7 | - | [1] |
| Molecular Formula | C ₈ H ₉ FO | - | [1] |
| Molecular Weight | 140.16 | g/mol | [1] |
| InChI Key | UWWCZZMOTBWUA B-UHFFFAOYSA-N | - | [2] |
| Physical Properties | | | |
| Normal Boiling Point | 435.79 | K | [2] |
| Enthalpy of Vaporization ($\Delta_{\text{vap}}H^\circ$) | 37.93 | kJ/mol | [2] |
| Enthalpy of Fusion ($\Delta_{\text{fus}}H^\circ$) | 14.40 | kJ/mol | [2] |
| McGowan's Characteristic Volume (McVol) | 107.460 | ml/mol | [2] |
| Thermochemical Properties | | | |
| Standard Liquid Enthalpy of Combustion ($\Delta_{\text{c}}H^\circ_{\text{liquid}}$) | -4269.40 | kJ/mol | [2] |
| Enthalpy of Formation at Standard Conditions ($\Delta_{\text{f}}H^\circ_{\text{gas}}$) | -311.72 | kJ/mol | [2] |
| Standard Gibbs Free Energy of Formation ($\Delta_{\text{f}}G^\circ$) | -180.55 | kJ/mol | [2] |

Pharmacokinetic-
related Properties

Octanol/Water

| | | | |
|---|-------|---|-----|
| Partition Coefficient (logP _{oct/wat}) | 2.224 | - | [2] |
|---|-------|---|-----|

Water Solubility
(log₁₀WS)

| | | |
|-------|-------|-----|
| -2.34 | mol/l | [2] |
|-------|-------|-----|

Synthesis of 1-Ethoxy-3-fluorobenzene

The primary method for synthesizing **1-Ethoxy-3-fluorobenzene** is through the Williamson ether synthesis. This well-established S_N2 reaction involves the nucleophilic substitution of a halide by an alkoxide. In this case, the phenoxide of 3-fluorophenol reacts with an ethylating agent.

Experimental Protocol: Williamson Ether Synthesis

This protocol outlines the synthesis of **1-Ethoxy-3-fluorobenzene** from 3-fluorophenol and iodoethane.

Materials:

- 3-Fluorophenol
- Potassium Carbonate (K₂CO₃), anhydrous
- Iodoethane (CH₃CH₂I)
- Acetone, anhydrous
- Hydrochloric Acid (HCl), 1 M solution
- Ethyl acetate
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO₄) or Sodium Sulfate (Na₂SO₄)

- Deionized water

Equipment:

- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** In a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, combine 3-fluorophenol (1.0 eq) and anhydrous potassium carbonate (2.5 eq).
- **Solvent Addition:** Add anhydrous acetone to the flask to create a stirrable suspension.
- **Addition of Ethylating Agent:** Add iodoethane (1.5 eq) to the mixture.
- **Reaction:** Heat the reaction mixture to reflux (approximately 56°C for acetone) and maintain stirring for 12-24 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- **Work-up - Solvent Removal:** After the reaction is complete, allow the mixture to cool to room temperature. Remove the acetone using a rotary evaporator.
- **Work-up - Extraction:** To the resulting residue, add deionized water. Extract the aqueous mixture with ethyl acetate (3 x volume of the aqueous layer).

- **Work-up - Washing:** Combine the organic layers and wash sequentially with 1 M HCl, deionized water, and then with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate. Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product.
- **Purification:** The crude **1-Ethoxy-3-fluorobenzene** can be purified by vacuum distillation to yield a colorless liquid.

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the Williamson ether synthesis of **1-Ethoxy-3-fluorobenzene**.

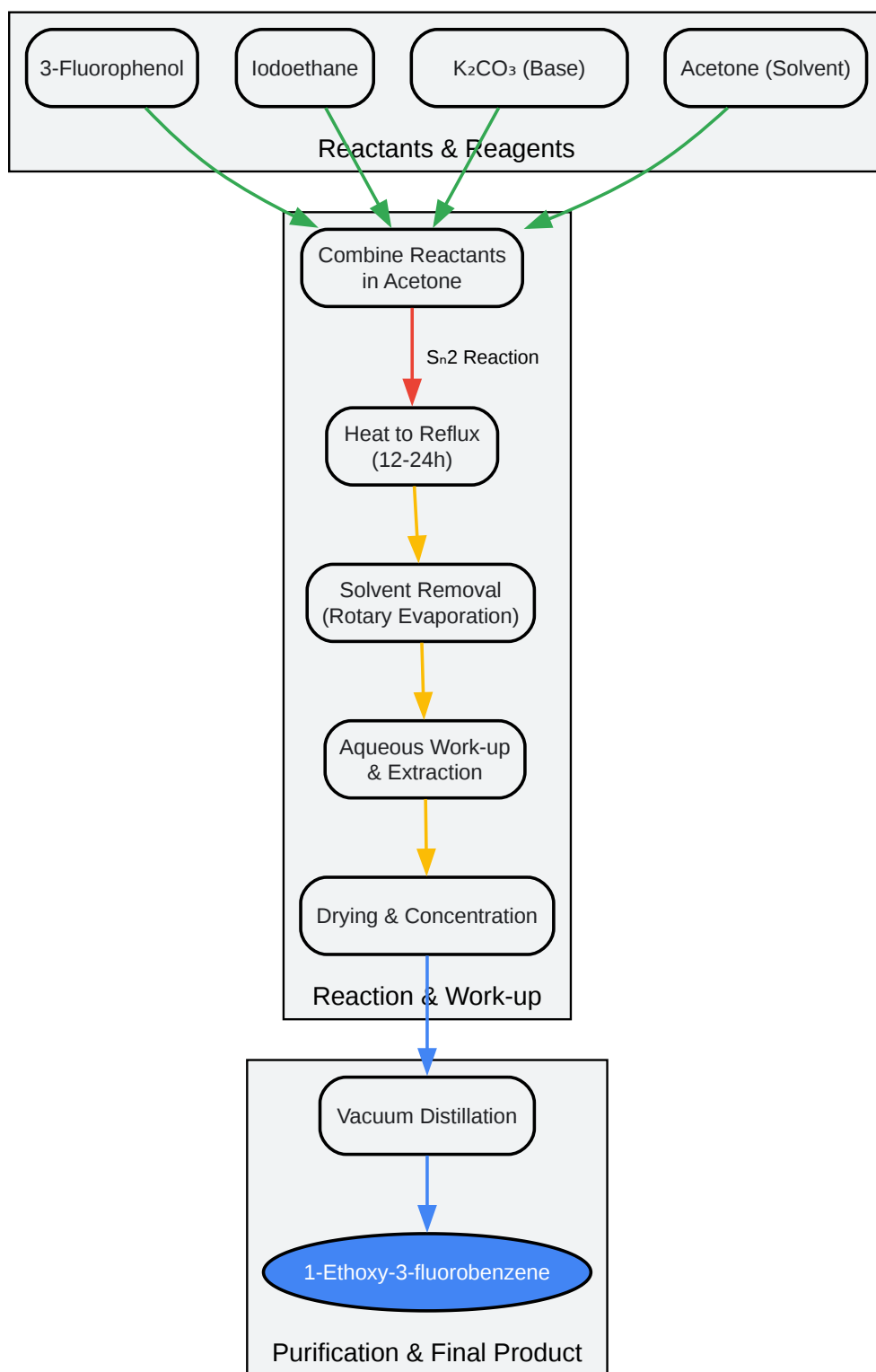


Figure 1: Williamson Ether Synthesis Workflow

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Caption: Williamson Ether Synthesis Workflow for **1-Ethoxy-3-fluorobenzene**.

Safety and Handling

A comprehensive GHS classification for **1-Ethoxy-3-fluorobenzene** is not readily available. However, based on the safety data for similar aromatic ethers and fluorinated compounds, the following precautions are recommended. It should be handled by trained professionals in a well-ventilated area.

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.
- Handling: Avoid breathing vapors or mist. Avoid contact with skin and eyes.
- Storage: Store in a tightly closed container in a dry and well-ventilated place. Keep away from heat and sources of ignition.

Applications in Research and Development

1-Ethoxy-3-fluorobenzene is a versatile intermediate with significant applications in several areas of chemical research and development:

- Pharmaceutical Development: It serves as a crucial building block for the synthesis of complex pharmaceutical compounds, particularly those targeting neurological disorders. The incorporation of fluorine can enhance the metabolic stability and bioavailability of drug candidates.^[1]
- Agrochemicals: This compound is utilized in the creation of advanced pesticides and herbicides, where the fluoro- and ethoxy- groups can contribute to the molecule's efficacy and environmental profile.^[1]
- Material Science: It is used in the formulation of specialty polymers and coatings. The presence of the fluorobenzene moiety can enhance properties such as chemical resistance and thermal stability.^[1]

As a key intermediate, **1-Ethoxy-3-fluorobenzene** enables the development of novel fluorinated compounds, which are of increasing importance in medicinal chemistry.^[1]

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